

Technical Guide: (S)-2-Hydroxypentanedioic Acid Diethyl Ester

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Compound of Interest

Compound Name: (S)-2-Hydroxypentanedioic Acid
Diethyl Ester

CAS No.: 55094-99-0

Cat. No.: B132959

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CAS: 55094-99-0 Synonyms: Diethyl (S)-2-hydroxyglutarate; Diethyl L-2-hydroxyglutarate; (S)-2-HG diethyl ester Molecular Formula: C

H

O

Molecular Weight: 204.22 g/mol [1]

Part 1: Executive Technical Summary

(S)-2-hydroxypentanedioic acid diethyl ester is the cell-permeable derivative of (S)-2-hydroxyglutarate ((S)-2-HG). Unlike its endogenous anionic counterpart, which transports poorly across plasma membranes, this ester variant passively diffuses into cells where cytosolic esterases hydrolyze it to release the active (S)-2-HG metabolite.

While the (R)-enantiomer (D-2-HG) is widely recognized as an "oncometabolite" produced by mutant IDH1/2, (S)-2-HG is physiologically distinct.[2][3] It accumulates intracellularly under hypoxic and acidic conditions via the promiscuous activity of Lactate Dehydrogenase A (LDHA)

and Malate Dehydrogenase (MDH). Consequently, this reagent is the gold standard for simulating hypoxic metabolic signaling and studying epigenetic remodeling in T-cell differentiation and cancer stemness without inducing actual oxygen deprivation.

Part 2: Physicochemical Core & Handling

Chemical Identity

The compound features a chiral center at the C2 position.^{[3][4]} The (S)-configuration is critical; the (R)-enantiomer exhibits significantly different binding kinetics to

-ketoglutarate (

-KG) dependent dioxygenases.

Property	Specification
Physical State	Colorless to pale yellow oil
Solubility	Soluble in DMSO (>50 mg/mL), Ethanol (>50 mg/mL)
Stability	Hydrolytically unstable in aqueous media; stable in anhydrous DMSO at -20°C
Chirality	(S)-enantiomer (L-series)
Boiling Point	~131–136°C at 9–10 mmHg (predicted based on racemate)

Storage & Stability Protocol

Critical Warning: Ester hydrolysis is spontaneous in water.

- Stock Preparation: Dissolve the neat oil in anhydrous DMSO to a concentration of 100–500 mM.
- Aliquot: Divide into single-use vials to avoid freeze-thaw cycles which introduce atmospheric moisture.
- Storage: Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

- Aqueous Dilution: Dilute into culture media immediately prior to cell treatment. Do not store pre-diluted media.

Part 3: Mechanistic Signaling & Biological Logic

The "Prodrug" Mechanism

The diethyl ester acts as a prodrug. Upon cellular entry, nonspecific esterases cleave the ethyl groups. This process is not instantaneous; kinetic studies suggest a lag phase of 1–4 hours before maximal intracellular accumulation of the free acid occurs.

Target Inhibition Profile

(S)-2-HG functions as a competitive antagonist of

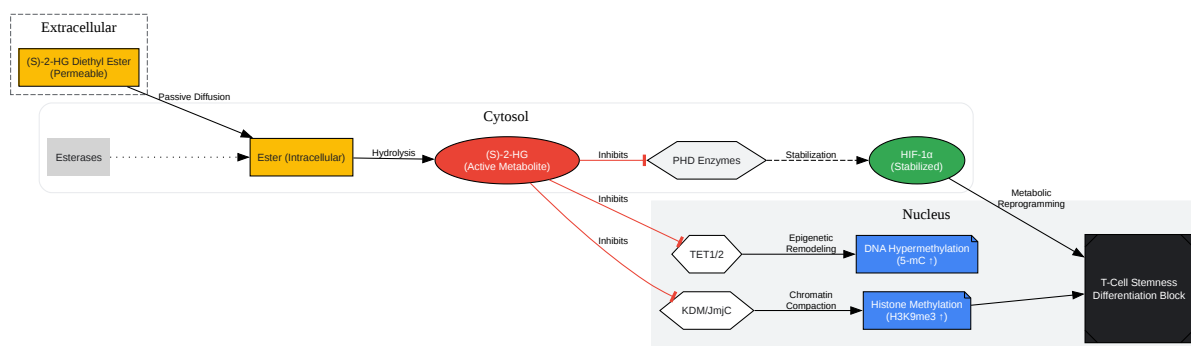
-KG.^{[5][6][7]} It binds to the catalytic core of

-KG-dependent dioxygenases, displacing the cofactor and inhibiting enzymatic activity.

- TET Enzymes (TET1/2/3): Inhibits DNA demethylation, leading to hypermethylation (5-mC accumulation).
- JmjC Histone Demethylases (KDMs): Inhibits histone demethylation (e.g., increasing H3K9me3, H3K27me3).
- Prolyl Hydroxylases (PHDs/EglN): (S)-2-HG is a potent inhibitor of PHDs, preventing HIF-1 hydroxylation and degradation. Note: (S)-2-HG is generally more potent at stabilizing HIF-1 than the (R)-enantiomer.

Visualization of Signaling Pathway

The following diagram illustrates the uptake, hydrolysis, and downstream epigenetic and hypoxic signaling cascades triggered by (S)-2-HG.



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Figure 1: Mechanism of Action. The ester permeates the membrane, is hydrolyzed to (S)-2-HG, and competitively inhibits

-KG-dependent enzymes, driving hypoxic and epigenetic phenotypes.

Part 4: Experimental Application Guide

Cell Culture Protocol: Hypoxia Mimicry

This protocol validates the induction of a "pseudo-hypoxic" state in normoxic cells.

Reagents:

- (S)-2-HG Diethyl Ester (100 mM stock in DMSO).
- Control: Diethyl Glutarate or Diethyl Succinate (to control for ester hydrolysis acidification).

- Target Cells (e.g., CD8+ T cells, HeLa, HEK293).

Step-by-Step Methodology:

- Seeding: Seed cells at 60–70% confluence. Allow 24 hours for attachment.
- Dose Selection:
 - Low Dose (Physiological Hypoxia): 0.1 – 0.5 mM.
 - High Dose (Pharmacological Blockade): 1.0 – 5.0 mM.
 - Note: Doses >5 mM may cause acidification artifacts due to release of ethanol and acid; monitor pH.
- Treatment:
 - Dilute stock directly into warm media. Mix vigorously.
 - Apply to cells immediately.
- Incubation:
 - Short-term (HIF stabilization): 4 – 8 hours.
 - Long-term (Epigenetic remodeling): 24 – 72 hours. For >48h, replenish media with fresh compound every 24h to maintain intracellular concentrations.
- Validation (Self-Validating Step):
 - Metabolite Check: Lyse a subset of cells and measure intracellular (S)-2-HG via LC-MS/MS or GC-MS. Levels should be millimolar (1–10 mM) inside the cell.
 - Functional Check: Western blot for HIF-1
 - . A band should appear in treated normoxic cells, mimicking the hypoxic positive control (1% O₂).

Comparison of Enantiomers

Researchers often confuse the utility of (S)- vs (R)- esters. Use the table below to select the correct reagent.

Feature	(S)-2-HG Diethyl Ester	(R)-2-HG Diethyl Ester
Biological Source	Hypoxia (LDH/MDH promiscuity)	Mutant IDH1/2 (Oncometabolite)
HIF-1 Stabilization	High Potency	Low/Moderate Potency
T-Cell Effect	Enhances persistence/memory	Often immunosuppressive
Primary Use Case	Hypoxia mimicry, T-cell fitness	Cancer metabolism, IDH mutation modeling

Part 5: Synthesis & Purification (Technical Reference)

For researchers requiring custom synthesis of isotope-labeled variants.

Reaction Principle: Acid-catalyzed Fischer esterification of chiral (S)-2-hydroxyglutaric acid.

Workflow:

- Starting Material: (S)-2-hydroxyglutaric acid (Zinc or Sodium salt, acidified to free acid).
- Reagents: Absolute Ethanol (excess), Thionyl Chloride (SOCl₂) or catalytic H₂SO₄.
- Procedure:

- Dissolve acid in ethanol at 0°C.
- Add SOCl₂
dropwise (exothermic).
- Reflux for 3–6 hours.
- Concentrate in vacuo.
- Purification: Distillation under reduced pressure (high vacuum required due to high boiling point) or flash chromatography (Silica, Hexane:EtOAc).
- Chiral Purity Check: Derivatize with Mosher's acid chloride or use Chiral HPLC to ensure <1% racemization.

Part 6: References

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